

Proper Disposal of ICI 162846: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ICI 162846

Cat. No.: B025713

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **ICI 162846**, a potent H2 receptor antagonist.

The following procedures are based on available safety data sheets and general best practices for hazardous waste management. It is imperative to consult your institution's specific environmental health and safety (EHS) guidelines and local regulations before proceeding with any disposal activities.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure you are wearing the appropriate Personal Protective Equipment (PPE). Handle **ICI 162846** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.^[1] Avoid contact with skin and eyes.^[1] In case of accidental contact, rinse the affected area thoroughly with water.

Quantitative Safety Data

For quick reference, the following table summarizes key safety information for **ICI 162846**.

Parameter	Value	Source
CAS Number	84545-30-2	TargetMol SDS
Personal Protective Equipment (PPE)	Chemical impermeable gloves, tightly fitting safety goggles, protective clothing.[1]	TargetMol SDS
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]	TargetMol SDS
Accidental Release Measures	Avoid dust formation.[1] Collect and arrange for disposal. Do not let the chemical enter drains.	TargetMol SDS

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **ICI 162846** is through a licensed chemical destruction facility.

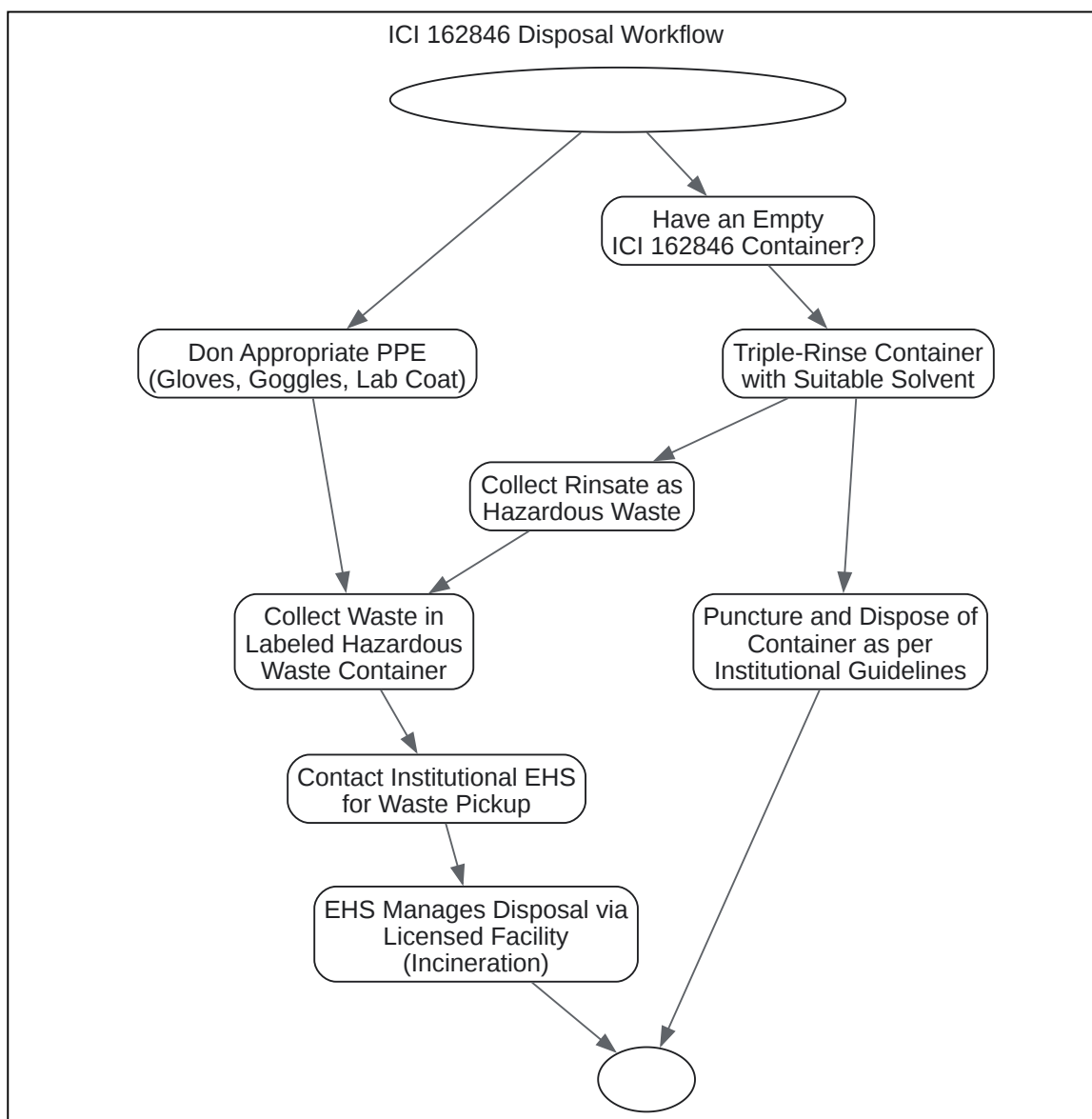
Experimental Protocol for Disposal of **ICI 162846** and Contaminated Materials:

- Waste Collection:
 - Collect all waste **ICI 162846**, including expired or unused material, in a dedicated, properly labeled, and sealed hazardous waste container.
 - Any materials that have come into contact with **ICI 162846**, such as pipette tips, contaminated gloves, and bench paper, should also be collected in the same hazardous waste container.
- Container Management:
 - Ensure the waste container is suitable for chemical waste and is kept closed when not in use.

- Label the container clearly with "Hazardous Waste," the name "**ICI 162846**," and any other information required by your institution's EHS department.
- Arranging for Disposal:
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
 - Do not attempt to dispose of **ICI 162846** down the drain or in the regular trash. Discharge into the environment must be avoided.
- Disposal of Empty Containers:
 - Empty containers of **ICI 162846** should be triple-rinsed with a suitable solvent (e.g., ethanol or methanol), ensuring the rinsate is collected as hazardous waste.
 - After triple-rinsing, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, or offered for recycling or reconditioning if permitted by local regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **ICI 162846**.



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Caption: Logical workflow for the safe disposal of **ICI 162846**.

By adhering to these procedures, laboratory professionals can ensure the safe handling and environmentally responsible disposal of **ICI 162846**, fostering a culture of safety and

compliance within the research environment.

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References

- 1. targetmol.com [targetmol.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com